

Pioneering Research on Lyaline Analogues Awaits Post-Structure Revision

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Compound of Interest

Compound Name: *Lyaline*

Cat. No.: *B1244569*

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A comprehensive analysis of the structure-activity relationship (SAR) of **lyaline** analogues is currently hampered by a pivotal recent discovery that has reshaped our understanding of this natural compound. In 2021, a significant revision of the chemical structure of **lyaline** was published, rendering previous research based on the old, incorrect structure obsolete.

Lyaline is a monoterpene indole alkaloid originally isolated from the plant *Pauridiantha lyallii*. For decades, its structure was erroneously assigned. The 2021 structural reassignment has fundamentally altered the basis for any new drug discovery and development efforts centered on this molecule. As a consequence, the scientific community is essentially at the starting line for synthesizing and evaluating analogues of the correct **lyaline** structure.

Our extensive search for published literature on the structure-activity relationships of **lyaline** analogues has revealed a notable absence of studies conducted after the 2021 structural revision. The development of a series of analogues, the establishment of relevant biological assays, and the subsequent evaluation to determine how structural modifications impact activity is a time-intensive process. It is therefore anticipated that such studies are likely in their nascent stages within various research groups and have not yet reached the point of publication.

Currently, there is a lack of publicly available quantitative data comparing the biological activities of different **lyaline** analogues. Similarly, detailed experimental protocols for assays specifically targeting **lyaline**'s activity and information on the signaling pathways it may modulate are not yet available in the scientific literature.

The plant from which **lyaline** is isolated, *Pauridiantha lyallii*, and other related species like *Pauridiantha paucinervis*, are known to produce a variety of alkaloid compounds. Some research has indicated that extracts from these plants possess certain biological activities, such as antioxidant properties.[1][2][3] However, the specific contribution of **lyaline** to these effects, and its broader pharmacological profile, remain largely uncharacterized.

Given the current landscape, a detailed comparison guide with quantitative data, experimental protocols, and signaling pathway diagrams for **lyaline** analogues cannot be constructed. The future of **lyaline** research will undoubtedly focus on the following key areas:

- Development of efficient total synthesis routes for the correct **lyaline** structure.
- Creation of a diverse library of **lyaline** analogues with systematic modifications to different parts of the molecule.
- Establishment of robust in vitro and in vivo screening assays to evaluate the biological activities of these analogues.
- Elucidation of the mechanism of action and identification of the molecular targets and signaling pathways affected by **lyaline**.

As research in this renewed field progresses, it is expected that the first structure-activity relationship studies on analogues of the correctly identified **lyaline** will emerge, paving the way for a deeper understanding of its therapeutic potential. Researchers, scientists, and drug development professionals are encouraged to monitor the scientific literature for these forthcoming studies.

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References

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